

Application Notes and Protocols for In Vitro Functional Assays of SRI-31142

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed protocols for the in vitro functional characterization of **SRI-31142**, a putative allosteric inhibitor of the dopamine transporter (DAT). The following assays are designed to assess the binding affinity and functional activity of **SRI-31142** on monoamine transporters.

Introduction

SRI-31142 is a novel compound identified as a putative allosteric inhibitor of the dopamine transporter (DAT) with a high affinity (Ki of 1.9 nM).[1] Unlike typical DAT inhibitors like cocaine, SRI-31142 exhibits a complex pharmacological profile. It demonstrates only partial efficacy in blocking monoamine uptake and is significantly less potent in displacing radioligand binding than its affinity would suggest.[2] Understanding its unique mechanism of action is crucial for its potential development as a therapeutic agent. The following protocols describe key in vitro assays to elucidate the functional activity of SRI-31142.

Data Presentation

Table 1: Potency of SRI-31142 in Inhibiting Monoamine Uptake in Rat Brain Synaptosomes



Neurotransmitter	Brain Region	IC50 (nM)
Dopamine (DA)	Striatum	2.8
Serotonin (5-HT)	Hippocampus	8.9
Norepinephrine (NE)	Hippocampus	1.8

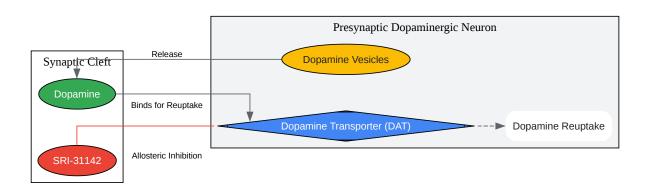
Data summarized from in vitro studies on rat brain synaptosomes.

Table 2: Binding Affinity of SRI-31142 at the Dopamine Transporter

Radioligand	Preparation	Ki (nM)
[3H]WIN 35,428	Rat Striatal Membranes	1,900

This table highlights the discrepancy between **SRI-31142**'s high affinity suggested by some assays and its weak ability to displace traditional DAT ligands.

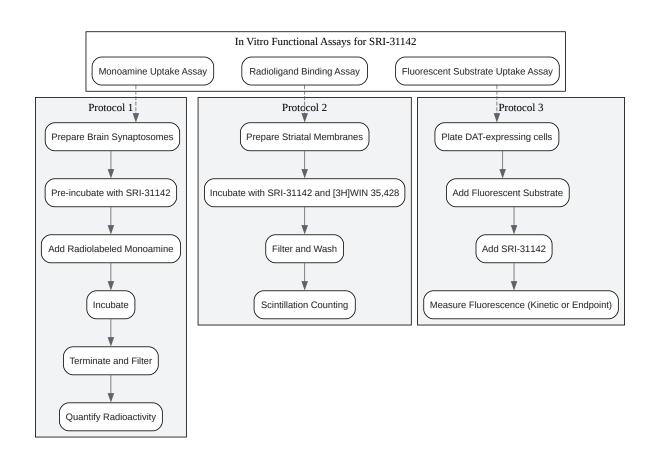
Mandatory Visualizations



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Caption: Mechanism of **SRI-31142** at the presynaptic dopamine transporter.





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References

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- 2. Interactions between Cocaine and the Putative Allosteric Dopamine Transporter Ligand SRI-31142 PMC [pmc.ncbi.nlm.nih.gov]
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